

In-Depth Technical Guide on the Physical Properties of 2,2'-Methylenedianiline

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Compound of Interest

Compound Name: 2,2'-Methylenedianiline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **2,2'-Methylenedianiline** (CAS 6582-52-1), with a specific focus on its melting and boiling points. This document is intended to be a valuable resource for professionals in research and development who require accurate physical data and standardized experimental protocols.

Core Physical Properties

2,2'-Methylenedianiline is an organic compound featuring two aniline groups connected by a methylene bridge.^[1] It is solid at room temperature and presents as a grey solid.^[2] While it is one of several isomers of methylenedianiline, it is produced on a smaller scale for research purposes compared to its more common isomer, 4,4'-Methylenedianiline.

Data Presentation

The physical properties of **2,2'-Methylenedianiline** are summarized in the table below. It is important to note that while a boiling point has been documented, the melting point is not consistently determined in publicly available literature. For comparative context, the properties of the well-characterized 4,4'-isomer are also provided.

Physical Property	2,2'-Methylenedianiline (CAS: 6582-52-1)	4,4'-Methylenedianiline (CAS: 101-77-9)
Molecular Formula	C ₁₃ H ₁₄ N ₂	C ₁₃ H ₁₄ N ₂
Molecular Weight	198.26 g/mol [3]	198.27 g/mol [4]
Appearance	Grey solid[2]	Tan flake or lump solid[5]
Melting Point	Not determined[2]	89 - 92.5 °C[5][6]
Boiling Point	390.2 °C[2]	398 to 399 °C at 768 mmHg[6]

Experimental Protocols

Accurate determination of physical properties such as melting and boiling points is crucial for the characterization and quality control of chemical substances. The following are detailed methodologies for these key experiments.

Melting Point Determination (Capillary Method)

This method is suitable for determining the melting range of a solid crystalline substance.

Apparatus:

- Melting point apparatus with a heating block and temperature control
- Glass capillary tubes (one end sealed)
- Thermometer or digital temperature probe
- Mortar and pestle

Procedure:

- Sample Preparation: The sample of **2,2'-Methylenedianiline** must be thoroughly dried to avoid depression of the melting point. The solid is then finely ground into a powder using a mortar and pestle.

- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the solid into the sealed end. This process is repeated until a packed column of 2-3 mm in height is achieved.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus. The thermometer or temperature probe should be positioned to accurately measure the temperature of the block.
- **Approximate Determination:** A rapid heating rate (approximately 10-15 °C per minute) is initially used to determine an approximate melting range.
- **Accurate Determination:** A fresh sample is prepared and the apparatus is allowed to cool to at least 20 °C below the approximate melting point. The sample is then heated at a slow, controlled rate of 1-2 °C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.

Boiling Point Determination (Siwoloboff Method)

This micro-method is ideal for determining the boiling point of small quantities of liquid. Since **2,2'-Methylenedianiline** is a solid at room temperature, it would first need to be melted to apply this method.

Apparatus:

- Thiele tube or other suitable heating bath (e.g., oil bath)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or wire for attachment

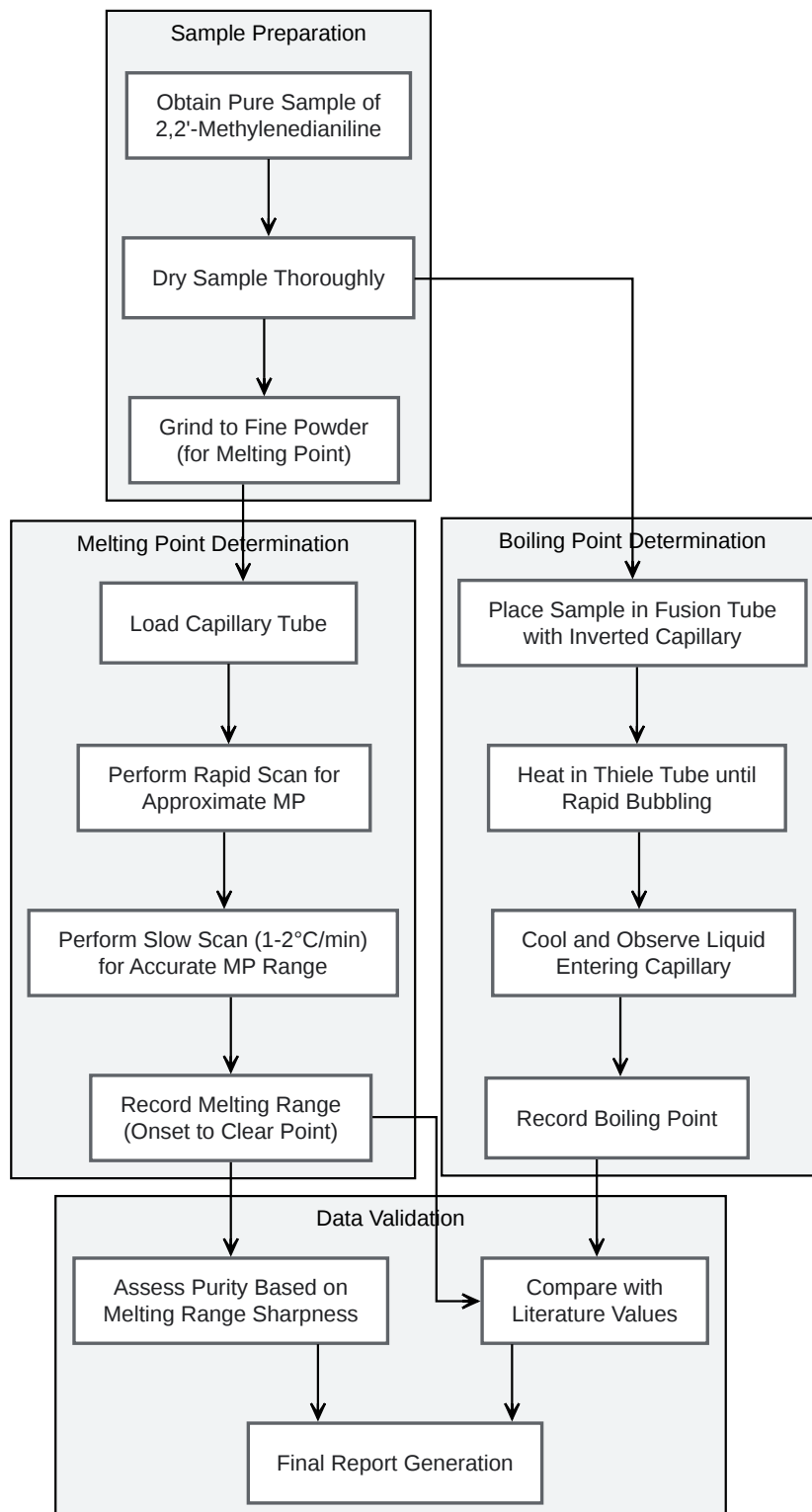
Procedure:

- **Sample Preparation:** A small amount of the **2,2'-Methylenedianiline** sample is placed in the small test tube, enough to submerge the sealed end of the capillary tube.
- **Apparatus Assembly:** The small test tube is attached to the thermometer using a rubber band such that the sample is level with the thermometer bulb. A capillary tube is placed inside the test tube with its open end downwards.
- **Heating:** The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). The side arm of the Thiele tube is heated gently.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. Upon further heating, the sample will begin to vaporize, and a rapid and continuous stream of bubbles will emerge from the capillary tube.
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid is drawn up into the capillary tube.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination and verification of the physical properties of a compound like **2,2'-Methylenedianiline**.

Workflow for Physical Property Determination



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Caption: Logical workflow for the determination of melting and boiling points.

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